

assay protocol for measuring MTP activity with CP-10447

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Compound of Interest

Compound Name: CP-10447

CAS No.: 843-93-6

Cat. No.: B125419

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Application Note & Protocol

Topic: A Fluorometric, High-Throughput Assay for Measuring Microsomal Triglyceride Transfer Protein (MTP) Activity Using the Specific Inhibitor CP-346086

Audience: Researchers, scientists, and drug development professionals in the fields of metabolic disease, cardiovascular research, and pharmacology.

Abstract

Microsomal Triglyceride Transfer Protein (MTP) is a critical chaperone protein in the endoplasmic reticulum essential for the assembly and secretion of apolipoprotein B (apoB)-containing lipoproteins, such as Very Low-Density Lipoproteins (VLDL) in the liver and chylomicrons in the intestine.[1][2][3] Its central role in lipid metabolism makes it a key therapeutic target for managing hyperlipidemia and associated cardiovascular diseases.[4] This application note provides a detailed, field-proven protocol for measuring MTP activity in biological samples using a sensitive, continuous fluorometric assay. We detail the use of the potent and specific MTP inhibitor, CP-346086, as a reference compound for assay validation and for characterizing novel MTP inhibitors.[5][6] The protocol is designed for a 96-well plate

format, enabling high-throughput screening and robust data generation for drug discovery and basic research applications.

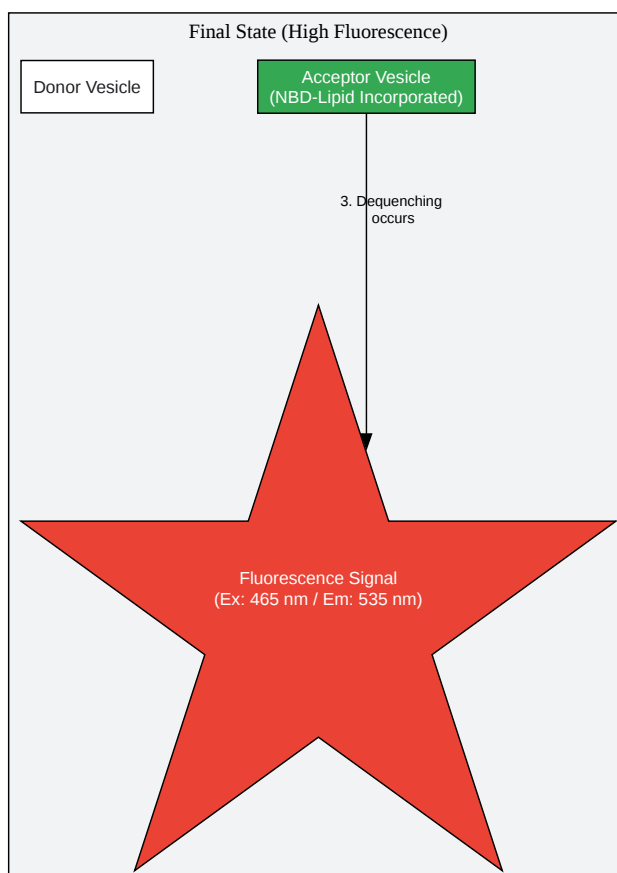
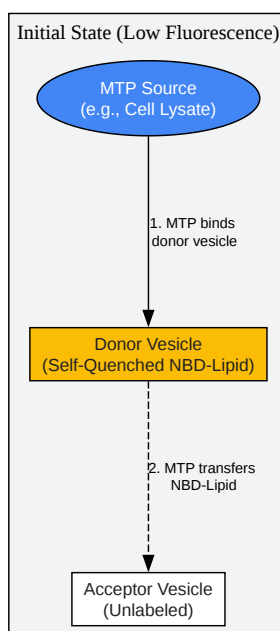
A note on inhibitor nomenclature: This protocol specifies the use of CP-346086, a well-characterized MTP inhibitor with an IC₅₀ in the low nanomolar range, which is commercially available and frequently cited as a validation compound for MTP activity assays.^{[5][7]} While the query mentioned **CP-10447**, CP-346086 is the more prevalently documented compound for this application. Researchers should verify the identity and source of their specific inhibitor.

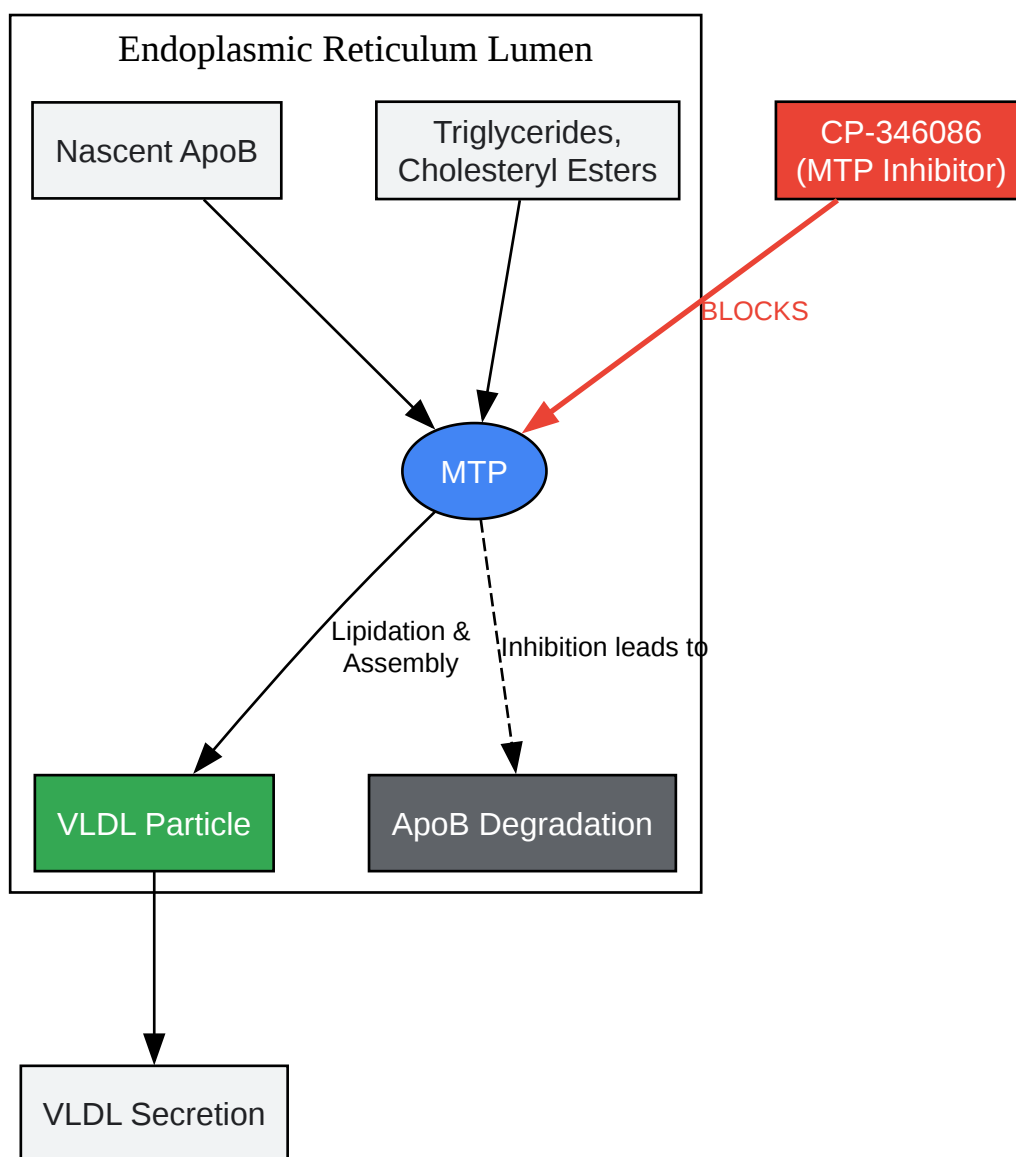
Scientific Principle of the Assay

The MTP activity assay is based on the principle of fluorescence dequenching.^[8] The assay system utilizes two types of synthetic lipid vesicles: a donor particle and an acceptor particle.

- **Donor Vesicles:** These liposomes are loaded with a high concentration of a fluorescently-labeled neutral lipid, such as a triglyceride or phospholipid tagged with N-7-nitro-2-1,3-benzoxadiazol-4-yl (NBD). At high concentrations within the donor vesicle, the NBD fluorophores self-quench, resulting in minimal fluorescence emission.^[9]
- **Acceptor Vesicles:** These liposomes are unlabeled and serve as the destination for the fluorescent lipid.

When a source of active MTP (e.g., cell lysate or purified protein) is added, it facilitates the transfer of the NBD-labeled lipid from the donor to the acceptor vesicles.^[8] As the fluorescent lipid is diluted in the acceptor vesicle membrane, the self-quenching is relieved, leading to a quantifiable increase in fluorescence intensity over time.^{[8][9]} The rate of this fluorescence increase is directly proportional to the MTP activity in the sample.





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Caption: Mechanism of MTP-mediated VLDL assembly and its inhibition.

Materials and Reagents

Key Reagents & Equipment

Reagent / Equipment	Supplier & Catalog No. (Example)	Purpose
MTP Activity Assay Kit	Sigma-Aldrich (MAK110) or Roar Biomedical	Contains donor/acceptor particles and assay buffer.
MTP Inhibitor (CP-346086)	Sigma-Aldrich (PZ0103)	Positive control inhibitor for assay validation.
96-well Black Plates, U-bottom	Greiner Bio-One or Corning	Low-fluorescence background for sensitive detection.
Fluorescence Plate Reader	Tecan, BioTek, or equivalent	Ex/Em capabilities for 465/535 nm. [10]
MTP Source (e.g., HepG2 cells)	ATCC (HB-8065)	Biological sample containing active MTP.
Protease Inhibitor Cocktail	Sigma-Aldrich (P8340)	Prevents MTP degradation during sample prep.
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich (D2650)	Solvent for MTP inhibitor.
Bovine Serum Albumin (BSA)	Sigma-Aldrich (A7906)	Carrier protein in some assay buffers.

Reagent Preparation

- Assay Buffer: Prepare according to the manufacturer's instructions if using a kit. A typical buffer may contain Tris-HCl, KCl, and MgCl₂ at physiological pH.
- MTP Source (HepG2 Cell Lysate):
 - Culture HepG2 cells to ~80-90% confluency.
 - Wash cells twice with ice-cold PBS.
 - Scrape cells into an appropriate volume of ice-cold homogenization buffer (e.g., 150 mM NaCl, 10 mM Tris, 1 mM EDTA, pH 7.4) supplemented with a protease inhibitor cocktail. [\[10\]](#)
- 4. Homogenize the cell suspension using a Dounce homogenizer or by sonication on ice.

- Centrifuge at 10,000 x g for 15 minutes at 4°C to pellet cell debris.
- Carefully collect the supernatant, which contains the microsomal fraction with MTP. Determine the total protein concentration using a BCA or Bradford assay. Store aliquots at -80°C.
- CP-346086 Stock and Working Solutions:
 - Prepare a 10 mM stock solution of CP-346086 in 100% DMSO.
 - Perform serial dilutions in assay buffer to create working solutions for the dose-response curve. It is critical to ensure the final DMSO concentration in the assay well is consistent across all conditions and does not exceed 1% (v/v), as higher concentrations can interfere with the assay.

Experimental Protocol: Step-by-Step Workflow

This protocol is designed for determining the IC₅₀ of CP-346086. All samples and controls should be run in at least duplicate. [\[7\]](#)

Assay Plate Setup

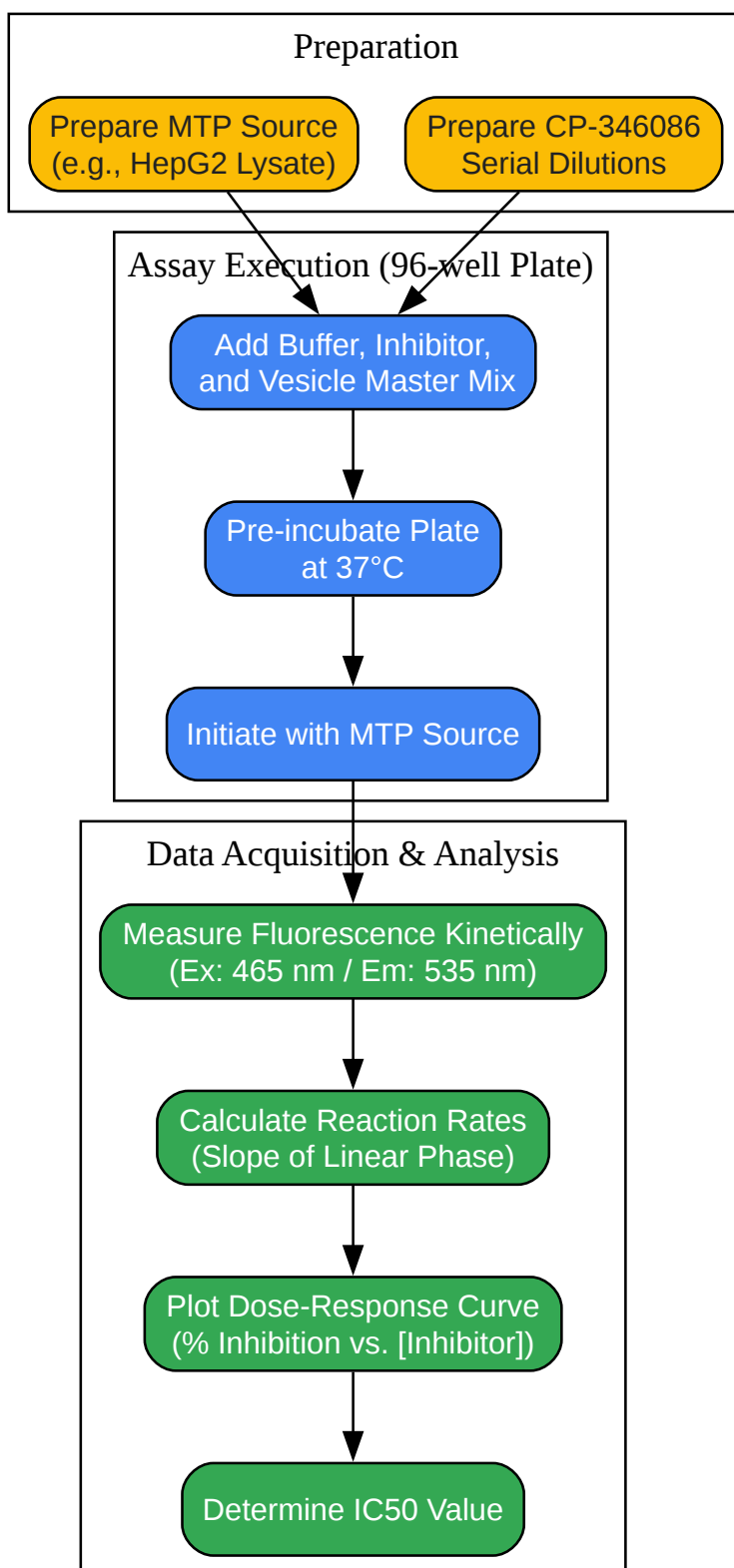
- Design the Plate Map: Prepare a map for a 96-well black plate. A typical layout is provided below.

Well(s)	MTP Source	Inhibitor (CP-346086)	Donor/Acceptor	Assay Buffer	Purpose
1-2	-	-	+	+	No MTP Blank (Background)
3-4	+	- (Vehicle)	+	+	100% Activity Control
5-12+	+	Serial Dilutions	+	+	Inhibition Curve

- Prepare Master Mix: To ensure consistency, prepare a master mix of Assay Buffer, Donor Particles, and Acceptor Particles sufficient for all wells. The volumes below are per-well for a final assay volume of 200 μ L. [7][10] * Assay Buffer: ~180 μ L (adjust based on other component volumes)
 - Donor Particle solution: 4 μ L
 - Acceptor Particle solution: 4 μ L
- Dispense Reagents:
 - Add the appropriate volume of Assay Buffer to all wells.
 - Add 10 μ L of the corresponding CP-346086 working solution or vehicle (DMSO diluted in buffer) to the appropriate wells.
 - Add the Donor/Acceptor Particle master mix to all wells.
 - Gently mix the plate.

Initiating and Reading the Assay

- Pre-incubation: Pre-incubate the plate at 37°C for 10-15 minutes to allow the inhibitor to interact with the MTP source.
- Initiate the Reaction: Start the reaction by adding the MTP source (e.g., 10-20 μ L of cell lysate containing 20-50 μ g of protein) to all wells except the "No MTP Blank". The order of addition should be consistent, with the MTP source added last. [10]3. Kinetic Measurement: Immediately place the plate in a fluorescence reader pre-heated to 37°C. Measure the fluorescence intensity kinetically (e.g., every 5 minutes for 1-3 hours) using an excitation wavelength of ~465 nm and an emission wavelength of ~535 nm. [10]



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Caption: High-level experimental workflow for MTP activity measurement.

Data Analysis and Interpretation

- Calculate Reaction Rates: For each well, plot fluorescence units (RFU) versus time (minutes). The initial rate of the reaction (V_0) is the slope of the linear portion of this curve ($\Delta\text{RFU}/\text{min}$).
 - Normalize Data:
 - Subtract the average rate of the "No MTP Blank" from all other rates to correct for background signal.
 - Calculate the percent inhibition for each inhibitor concentration using the following formula:
$$\% \text{ Inhibition} = 100 * (1 - (\text{Rate_Inhibitor} / \text{Rate_Vehicle_Control}))$$
 - Generate IC50 Curve: Plot the percent inhibition (Y-axis) against the logarithm of the inhibitor concentration (X-axis). Fit the data using a non-linear regression model (e.g., four-parameter logistic fit) to determine the IC50 value, which is the concentration of inhibitor that produces 50% inhibition of MTP activity. For CP-346086, the expected IC50 is approximately 2.0 nM.
- [5]

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